

6-Chloro-2,3-dihydrobenzo[b]dioxine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloro-2,3-dihydrobenzo[b]
[1,4]dioxine

Cat. No.: B124259

[Get Quote](#)

A Technical Guide to 6-Chloro-2,3-dihydrobenzo[b]dioxine

This technical guide provides an in-depth overview of the chemical properties of 6-Chloro-2,3-dihydrobenzo[b]dioxine, tailored for researchers, scientists, and professionals in the field of drug development. This document outlines the compound's molecular characteristics and provides a conceptual framework for its synthesis and analysis.

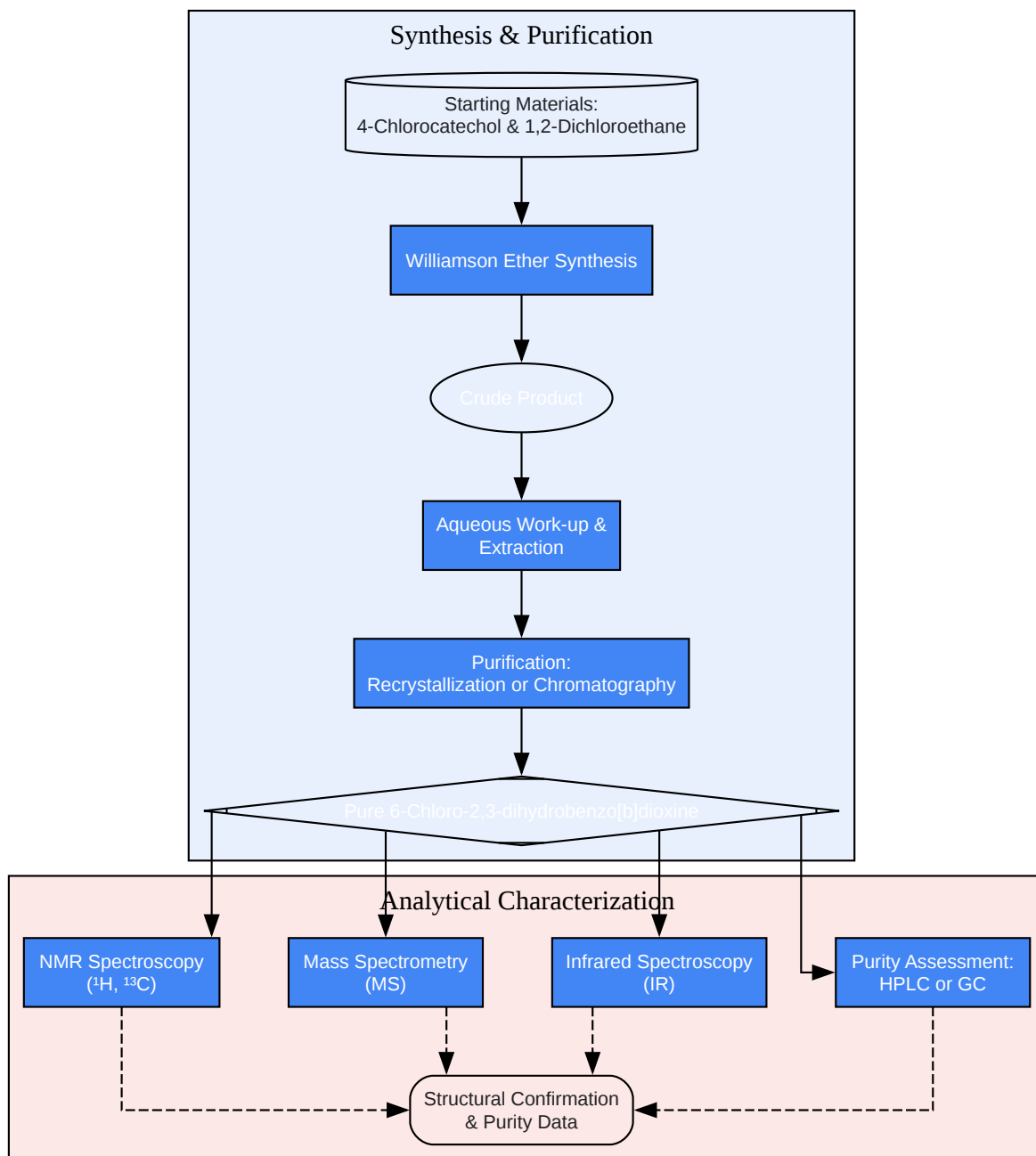
Molecular and Physicochemical Properties

6-Chloro-2,3-dihydrobenzo[b]dioxine, a halogenated heterocyclic compound, serves as a valuable intermediate in organic synthesis. A comprehensive summary of its key molecular and physical data is presented below.

Property	Value	Source
Molecular Formula	C8H7ClO2	[1][2][3]
Molecular Weight	170.59 g/mol	[1][2]
CAS Number	57744-68-0	[1][2][3][4]

Conceptual Synthesis and Analysis Workflow

While specific, detailed experimental protocols for the synthesis and analysis of 6-Chloro-2,3-dihydrobenzo[b]dioxine are not readily available in publicly accessible literature, a general workflow can be conceptualized based on standard organic chemistry and analytical practices. The following diagram illustrates a logical progression from synthesis to characterization for a compound of this nature.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis and characterization of 6-Chloro-2,3-dihydrobenzo[b]dioxine.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 6-Chloro-2,3-dihydrobenzo[b]dioxine are proprietary to the manufacturers and not publicly available. However, a general approach to its synthesis would likely involve a Williamson ether synthesis, a common method for forming ethers. This would typically entail the reaction of a substituted catechol with a dihaloalkane in the presence of a base.

General Synthesis Protocol Outline:

- **Reaction Setup:** 4-chlorocatechol would be dissolved in a suitable polar aprotic solvent (e.g., DMF, DMSO) along with a base (e.g., K₂CO₃, NaH) to deprotonate the hydroxyl groups.
- **Alkylation:** 1,2-dichloroethane would be added to the reaction mixture, which would then be heated to facilitate the nucleophilic substitution and ring closure to form the dioxine ring.
- **Work-up:** Upon completion, the reaction mixture would be cooled, and an aqueous work-up would be performed to remove inorganic salts and the solvent. The crude product would be extracted into an organic solvent.
- **Purification:** The crude product would then be purified using standard techniques such as recrystallization or column chromatography to yield the pure 6-Chloro-2,3-dihydrobenzo[b]dioxine.

General Analytical Characterization Protocol Outline:

The identity and purity of the synthesized 6-Chloro-2,3-dihydrobenzo[b]dioxine would be confirmed using a suite of analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR would be used to confirm the chemical structure by identifying the number and connectivity of hydrogen and carbon atoms.

- Mass Spectrometry (MS): This technique would be employed to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its identity.
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the functional groups present in the molecule, such as the C-O-C ether linkages and the C-Cl bond.
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC): These chromatographic techniques would be utilized to assess the purity of the final compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. molcore.com [molcore.com]
- 2. scbt.com [scbt.com]
- 3. aobchem.com [aobchem.com]
- 4. 57744-68-0[6-Chloro-2,3-dihydrobenzo[b][1,4]dioxine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [6-Chloro-2,3-dihydrobenzo[b]dioxine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124259#6-chloro-2-3-dihydrobenzo-b-dioxine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com